

# Introduction: A Key Chiral Building Block in Modern Drug Discovery

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## Compound of Interest

Compound Name: (2S)-2-methyl-3-phenylpropanoic acid

CAS No.: 14367-54-5

Cat. No.: B3047741

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**(2S)-2-methyl-3-phenylpropanoic acid**, a chiral carboxylic acid, represents a critical structural motif in medicinal chemistry and organic synthesis. Its unique stereochemistry and functional handles make it a valuable intermediate for the synthesis of complex, biologically active molecules. The precise spatial arrangement of the methyl and benzyl groups relative to the carboxylic acid function is paramount for achieving specific and potent interactions with biological targets, such as enzymes and receptors. This guide provides a comprehensive technical overview of its properties, synthesis, applications, and handling for researchers, scientists, and drug development professionals. Understanding the nuances of this molecule is essential for leveraging its full potential in the creation of next-generation therapeutics.

## Section 1: Physicochemical and Spectroscopic Profile

The fundamental properties of a molecule dictate its behavior in both chemical reactions and biological systems. A thorough characterization is the cornerstone of its effective application.

### Chemical Identity and Properties

**(2S)-2-methyl-3-phenylpropanoic acid** is a solid at room temperature, with its key identifiers and properties summarized below for quick reference.

Property	Value	Source(s)
CAS Number	14367-54-5	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	164.20 g/mol	[1][3]
IUPAC Name	(2S)-2-methyl-3-phenylpropanoic acid	[1][2]
Synonyms	(S)-2-Benzylpropanoic acid, DEAMINO-METHYL- PHENYLALANINE	[1]
Appearance	Solid	
Purity	Typically ≥97%	[2]
SMILES	CC(=O)O	[1]
InChIKey	MCIIDRLDHRQKPH- QMMMGPBSA-N	[1]

## Spectroscopic Signature

Spectroscopic analysis is crucial for identity confirmation and purity assessment. While specific spectra are proprietary to suppliers, the expected nuclear magnetic resonance (NMR) signature can be predicted from the molecule's structure.

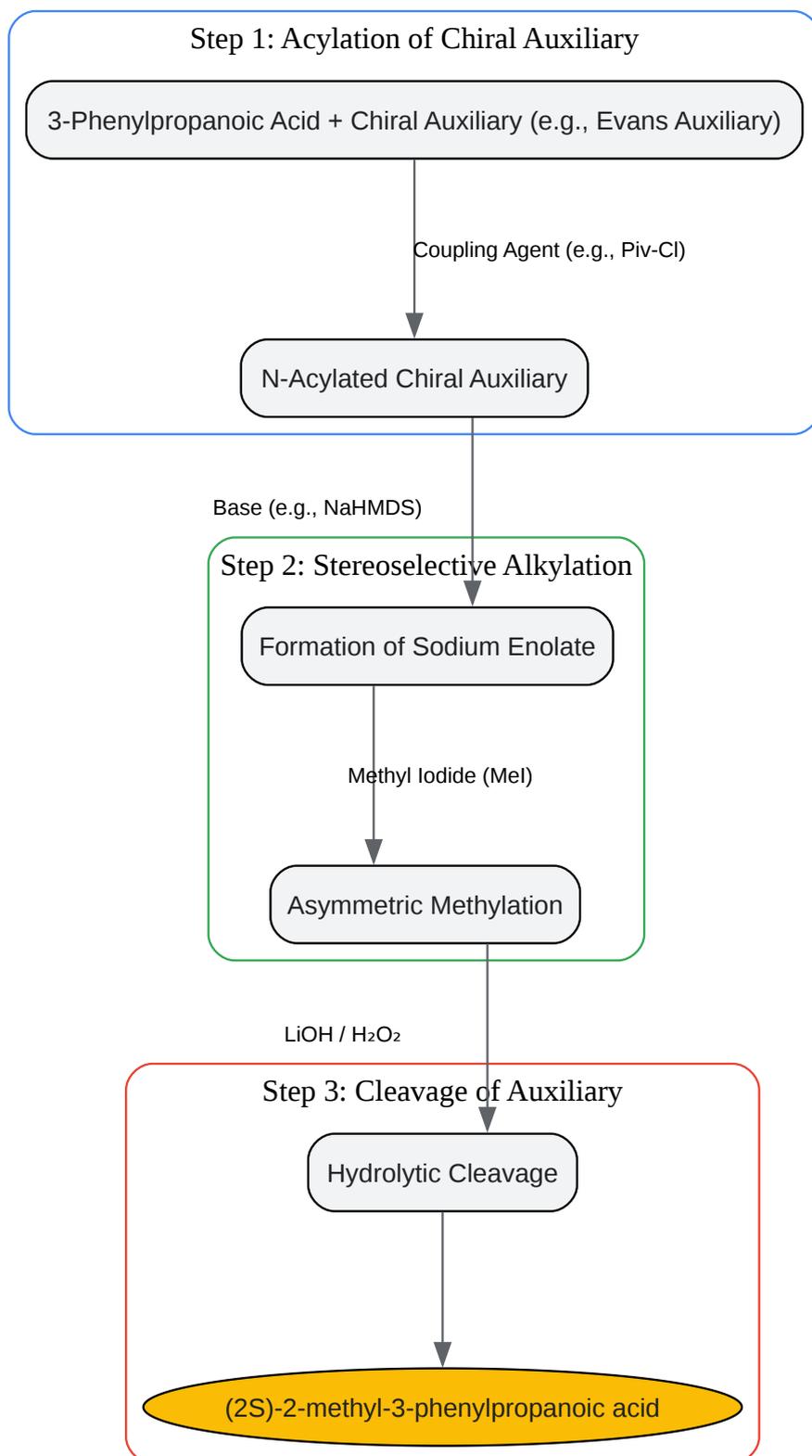
- **<sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is a key tool for structural verification. For **(2S)-2-methyl-3-phenylpropanoic acid**, one would expect to observe distinct signals corresponding to the aromatic protons of the phenyl ring (typically in the  $\delta$  7.1-7.3 ppm range), a multiplet for the chiral methine proton adjacent to the carbonyl group, signals for the diastereotopic methylene protons of the benzyl group, a doublet for the methyl group, and a broad singlet for the carboxylic acid proton.[4]
- **Mass Spectrometry:** This technique confirms the molecular weight of the compound. Electron ionization mass spectrometry would likely show a molecular ion peak (M<sup>+</sup>) at m/z 164, corresponding to the molecular weight.

## Section 2: Synthesis and Stereochemical Control

The synthesis of enantiomerically pure **(2S)-2-methyl-3-phenylpropanoic acid** is a non-trivial challenge that requires precise control over stereochemistry. Asymmetric synthesis methodologies are employed to ensure the desired (S)-configuration is obtained with high enantiomeric excess. One of the most reliable methods involves the use of chiral auxiliaries, such as the Evans oxazolidinone auxiliary.

### Conceptual Workflow for Enantioselective Synthesis

The following diagram outlines a logical workflow for the asymmetric synthesis of the target molecule, a strategy widely respected in the field for its robustness and high stereoselectivity. [5] The causality behind this choice is the predictable facial selectivity imposed by the chiral auxiliary, which directs the incoming electrophile (in this case, a methyl group source) to one face of the enolate, thereby establishing the desired stereocenter.



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Caption: Asymmetric synthesis via an Evans auxiliary.

## Detailed Experimental Protocol (Exemplary)

This protocol is a self-validating system; successful execution of each step can be monitored by techniques like Thin Layer Chromatography (TLC) and confirmed by NMR spectroscopy before proceeding.

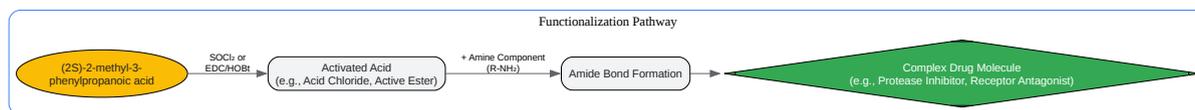
- Acylation:
  - Dissolve the chiral auxiliary (e.g., (4R,5S)-4-methyl-5-phenyl-2-oxazolidinone) in an anhydrous aprotic solvent like tetrahydrofuran (THF) under an inert atmosphere (N<sub>2</sub> or Ar).
  - Cool the solution to -78 °C.
  - Add a strong base (e.g., n-butyllithium) dropwise to deprotonate the auxiliary.
  - In a separate flask, convert 3-phenylpropanoic acid to its acid chloride using oxalyl chloride or thionyl chloride.
  - Slowly add the freshly prepared 3-phenylpropanoyl chloride to the lithiated auxiliary solution at -78 °C.
  - Allow the reaction to warm to room temperature and stir until completion, monitoring by TLC.
  - Work up the reaction with an aqueous quench and extract the acylated auxiliary. Purify by column chromatography.
- Asymmetric Methylation:
  - Dissolve the purified N-acylated auxiliary in anhydrous THF and cool to -78 °C.
  - Add a base such as sodium bis(trimethylsilyl)amide (NaHMDS) to form the corresponding sodium enolate. The stereochemistry of the enolate is directed by the auxiliary.
  - Add methyl iodide (MeI) and allow the reaction to proceed at low temperature, gradually warming to ensure completion.

- Quench the reaction with a saturated aqueous solution of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) and perform an extractive workup. Purify the methylated product.
- Auxiliary Cleavage:
  - Dissolve the methylated product in a mixture of THF and water.
  - Cool to 0 °C and add an aqueous solution of lithium hydroxide (LiOH) and hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).
  - Stir the reaction until the starting material is consumed. This step cleaves the ester linkage, liberating the desired carboxylic acid and the recoverable chiral auxiliary.
  - Acidify the aqueous layer to protonate the carboxylate and extract the final product, **(2S)-2-methyl-3-phenylpropanoic acid**.
  - Verify purity and enantiomeric excess using chiral HPLC.

## Section 3: Applications in Medicinal Chemistry and Drug Development

**(2S)-2-methyl-3-phenylpropanoic acid** is not merely a laboratory chemical; it is a validated precursor for pharmacologically active agents. Its structural framework is found in molecules designed to treat a range of conditions. Related derivatives, for instance, are crucial for the synthesis of modern non-sedating antihistamines.<sup>[6][7]</sup> The presence of the chiral center is often essential for achieving high affinity and selectivity for the target receptor, thereby maximizing therapeutic effect while minimizing off-target side effects.

The diagram below illustrates how this chiral acid can be conceptually integrated into a larger, more complex drug-like molecule through standard synthetic transformations.



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Caption: Integration into a complex drug scaffold.

## Section 4: Safety, Handling, and Storage

Ensuring laboratory safety is paramount when working with any chemical reagent. **(2S)-2-methyl-3-phenylpropanoic acid** possesses specific hazards that require appropriate precautions.

### Hazard Identification and GHS Classification

The compound is classified with the following hazards according to the Globally Harmonized System (GHS).[1][8]

- Hazard Statements:
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
  - H302: Harmful if swallowed.
- Signal Word: Warning
- Pictogram: GHS07 (Exclamation Mark)

## Safe Handling and Personal Protective Equipment (PPE)

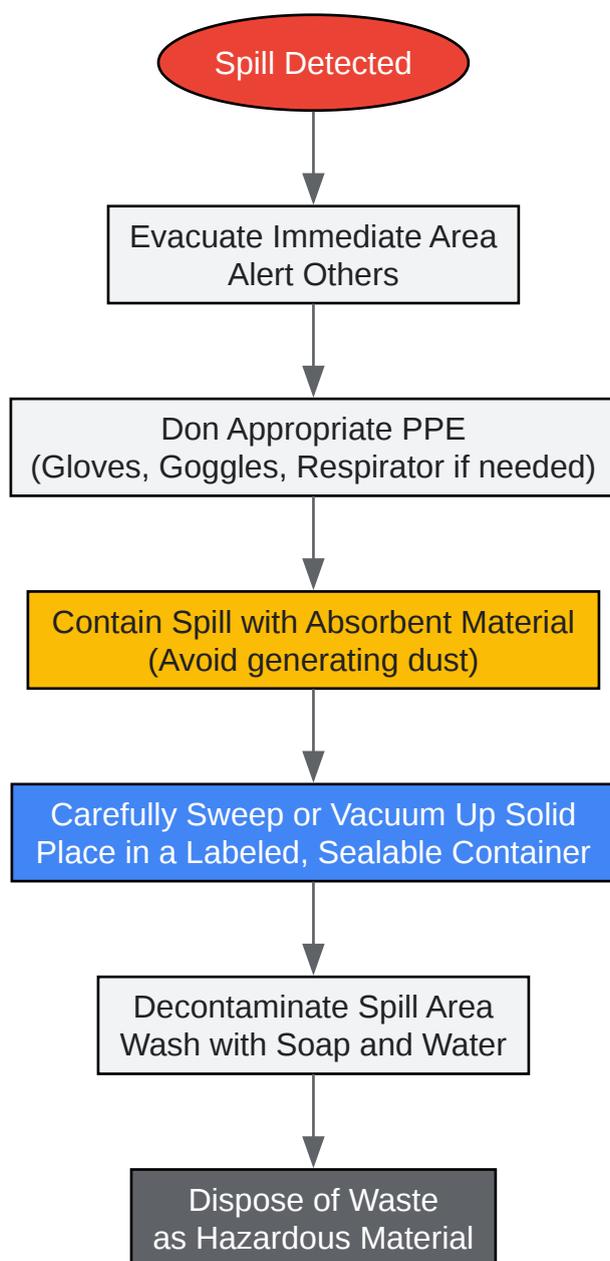
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[9][10] Ensure eyewash stations and safety showers are readily accessible.[9]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[9]
  - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Inspect gloves before use.[11]
  - Respiratory Protection: If dust is generated, use a NIOSH-approved P95 or P1 particle respirator.[11]
- Hygiene Practices: Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the laboratory.[10]

## Storage and Disposal

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[3][9] Recommended storage is often in a refrigerator.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[9]

## Emergency Procedures Workflow

The following workflow provides a clear, logical sequence for responding to an accidental spill.



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Caption: Laboratory spill response workflow.

## References

- PubChem. . National Center for Biotechnology Information.
- Sigma-Aldrich. .

- [Advanced ChemBlocks](#).
- [ChemicalBook](#).
- [BLDpharm](#).
- [Fisher Scientific](#).
- [Sigma-Aldrich](#).
- [Sigma-Aldrich](#).
- [CymitQuimica](#).
- [Daken Chemical](#).
- [Mol-Instincts](#).
- [Ambeed.com](#).
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## Sources

- [1. \(2S\)-2-methyl-3-phenylpropanoic acid | C<sub>10</sub>H<sub>12</sub>O<sub>2</sub> | CID 5288102 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. \(S\)-2-Methyl-3-phenylpropanoic acid 97.00% | CAS: 14367-54-5 | AChemBlock \[achemblock.com\]](#)

- [3. 14367-54-5|\(S\)-2-Methyl-3-phenylpropanoic acid|BLD Pharm \[bldpharm.com\]](#)
- [4. \(2S\)-2-Methyl-3-phenylpropanoic acid | C10H12O2 | MD Topology | NMR | X-Ray \[atb.uq.edu.au\]](#)
- [5. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [6. nbinno.com \[nbinno.com\]](#)
- [7. US8633223B2 - Process for preparation of 2-methyl-2-phenylpropionic acid derivatives and novel intermediate compounds - Google Patents \[patents.google.com\]](#)
- [8. 14367-54-5 | \(S\)-2-Methyl-3-phenylpropanoic acid | Carboxylic Acids | Ambeed.com \[ambeed.com\]](#)
- [9. fishersci.com \[fishersci.com\]](#)
- [10. static.cymitquimica.com \[static.cymitquimica.com\]](#)
- [11. capotchem.com \[capotchem.com\]](#)
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